# Validating the Structure of 2-(4-Formylphenoxy)acetamide Derivatives: A Comparative Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(4-Formylphenoxy)acetamide* |
| *CAS No.:* | *135857-20-4* |
| *Cat. No.:* | *B142961* |

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For researchers, scientists, and drug development professionals, rigorous structural validation of novel compounds is a cornerstone of reliable and reproducible research. This guide provides a comparative overview of standard analytical techniques used to confirm the structure of **2-(4-Formylphenoxy)acetamide** and its derivatives, supported by experimental data and detailed protocols.

The synthesis of **2-(4-Formylphenoxy)acetamide** derivatives often involves the reaction of a substituted 2-chloro-N-phenylacetamide with 4-hydroxybenzaldehyde. The resulting molecular structure, containing a phenoxy, acetamide, and a formyl group, requires comprehensive characterization to ensure the correct product has been obtained. This guide will focus on the primary analytical methods for this purpose: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. While X-ray crystallography provides the most definitive structural evidence, its application is dependent on the ability to grow suitable single crystals.

## Comparative Analysis of Spectroscopic Data

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The following tables summarize key quantitative data from $^1$H NMR, ESI-MS, and IR spectroscopy for a series of N-substituted **2-(4-Formylphenoxy)acetamide** derivatives. This data allows for a clear comparison of the characteristic signals that validate the core structure and confirm the identity of various substituents.

Table 1: $^1$H NMR Spectroscopic Data (400 MHz, $CDCl_3$)

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| Compound | $OCH_2$ (s, 2H) | CONH (brs, 1H) | CHO (s, 1H) | Aromatic Protons (m) | Other Characteristic Peaks |
|---|---|---|---|---|---|
| 2a | 4.69 | 8.19 | 9.94 | 7.12 (d), 7.48-7.49 (m), 7.91 (d) | - |
| 2d | 4.69 | 8.12 | 9.93 | 7.12 (d), 7.22 (d), 7.48 (d), 7.91 (d) | 1.23 (d, 6H, $CH(CH_3)_2$), 2.89 (septet, 1H, $CH(CH_3)_2$) |
| 2e | 4.73 | 8.52 | 9.94 | 7.11-7.18 (m), 7.91 (d), 8.33-8.37 (m) | - |
| 2h | 4.70 | 8.24 | 9.93 | 7.10-7.16 (m), 7.26-7.31 (m), 7.44-7.46 (m), 7.71-7.72 (m), 7.89-7.92 (m) | - |
| 2m | 4.69 | 8.19 | 9.94 | 7.12 (d), 7.48-7.49 (m), 7.91 (d) | - |
| 2o | 4.75 | 8.53 | 9.95 | 7.14 (d), 7.81-7.83 (m), 7.93 (d), 8.25-8.27 (m) | - |

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| | | | | | |
|---|---|---|---|---|---|
| 2p | 4.72 | 8.88 | 9.93 | 7.10-7.14 (m), 7.74-7.78 (m), 7.89-7.92 (m), 8.27 (d), 8.32-8.33 (m) | - |
| 2s | 4.61 | 6.78 | 9.91 | 6.87 (d), 7.02 (d), 7.22 (d), 7.86 (d) | 3.80 (s, 3H, $OCH_3$), 4.48 (d, 2H, $CH_2Ph$) |
| 2t | 4.62 | 6.86 | 9.90 | 7.03 (dd), 7.26-7.30 (m), 7.31-7.37 (m), 7.86 (dd) | 4.57 (d, 2H, $CH_2Ph$) |
| 2v | 4.84 | 8.70 | 9.95 | 7.19 (d), 7.49-7.55 (m), 7.75 (d), 7.88-7.91 (m), 7.94 (d), 8.02 (d) | - |

Data sourced from a supplementary information file from The Royal Society of Chemistry.[1]

Table 2: Mass Spectrometry (ESI-MS) and Infrared (IR) Spectroscopy Data

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| Compound | Molecular Formula | Calculated Mass (m/z) | Found Mass $(M+H)^+$ (m/z) | IR (film, $cm^{-1}$): C=O (amide) | IR (film, $cm^{-1}$): C=O (aldehyde) |
|---|---|---|---|---|---|
| 2a | $C_{15}H_{12}BrNO_3$ | 333.0 | 334.10 | 1688 | ~1688 (overlapped) |
| 2d | $C_{18}H_{19}NO_3$ | 297.13 | 298.14 | 1686 | ~1686 (overlapped) |
| 2e | $C_{15}H_{12}FNO_3$ | 273.08 | 273.12 | 1690 | ~1690 (overlapped) |
| 2h | $C_{15}H_{12}ClNO_3$ | 289.05 | 290.08 | 1701 | ~1701 (overlapped) |
| 2m | $C_{15}H_{12}BrNO_3$ | 333.0 | 334.10 | 1688 | ~1688 (overlapped) |
| 2o | $C_{15}H_{12}N_2O_5$ | 300.07 | 301.12 | 1686 | ~1686 (overlapped) |
| 2p | $C_{14}H_{12}N_2O_3$ | 256.08 | 257.14 | 1689 | ~1689 (overlapped) |
| 2s | $C_{17}H_{17}NO_4$ | 299.11 | 300.08 | 1676 | ~1676 (overlapped) |
| 2t | $C_{16}H_{15}NO_3$ | 269.10 | 270.19 | 1673 | ~1673 (overlapped) |
| 2v | $C_{19}H_{15}NO_3$ | 305.10 | 305.15 | 1686 | ~1686 (overlapped) |

Data sourced from a supplementary information file from The Royal Society of Chemistry.[1]

# Experimental Protocols

Detailed and consistent experimental protocols are crucial for the reproducibility of results. The following are typical procedures for the synthesis and characterization of **2-(4-**

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**Formylphenoxy)acetamide** derivatives.

Synthesis of 2-(4-Formylphenoxy)-N-phenylacetamide (General Procedure)

- Reactant Preparation: A solution of 2-chloro-N-phenylacetamide (1 equivalent) and 4-hydroxybenzaldehyde (1 equivalent) is prepared in a suitable solvent such as acetonitrile or DMF.
- Base Addition: An inorganic base, typically potassium carbonate ($K_2CO_3$, 2-3 equivalents), is added to the reaction mixture.
- Reaction Condition: The mixture is stirred at an elevated temperature (e.g., reflux) for a specified period (typically 4-12 hours), and the reaction progress is monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The residue is then partitioned between water and an organic solvent like ethyl acetate.
- Purification: The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate).[1]

Characterization Methods

- NMR Spectroscopy: $^1H$ and $^{13}C$ NMR spectra are recorded on a 400 MHz spectrometer using $CDCl_3$ or DMSO-$d_6$ as the solvent and tetramethylsilane (TMS) as the internal standard.[2]
- Mass Spectrometry: Electrospray ionization (ESI) mass spectra are obtained to determine the molecular weight of the synthesized compounds.[1]
- Infrared Spectroscopy: IR spectra are recorded on an FT-IR spectrophotometer, typically using KBr pellets or as a thin film, with values expressed in $cm^{-1}$.[1]

# Visualization of Experimental Workflows

General Synthesis of **2-(4-Formylphenoxy)acetamide** Derivatives

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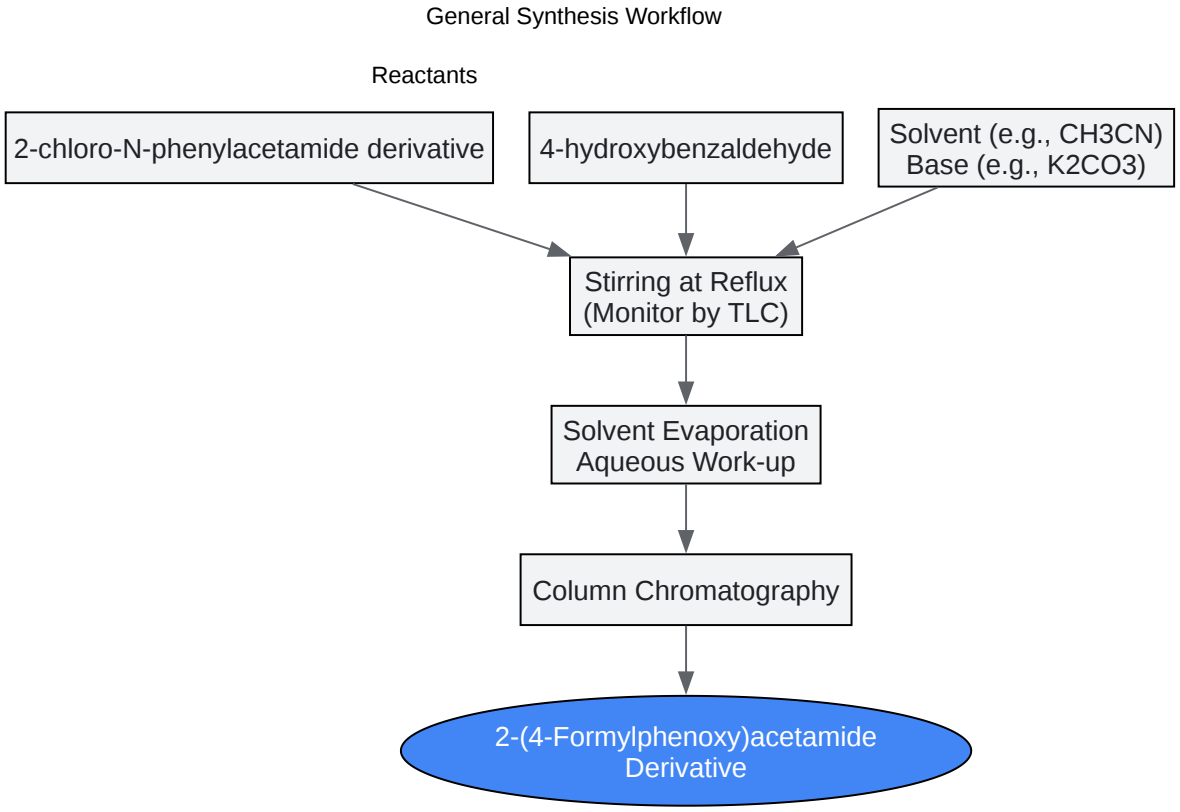


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Caption: A flowchart illustrating the key steps in the synthesis of **2-(4-Formylphenoxy)acetamide** derivatives.

Structure Validation Workflow

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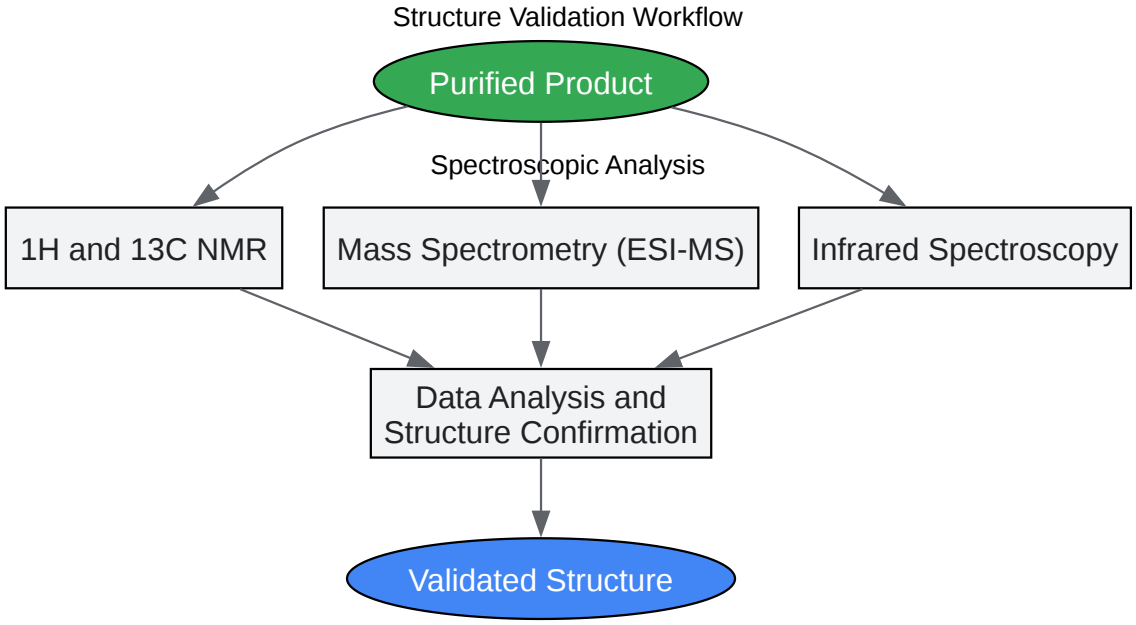


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Caption: A diagram showing the analytical techniques used for the structural validation of the synthesized compounds.

## Alternative Structures and Further Considerations

While the primary focus is on the successful synthesis of the target **2-(4-Formylphenoxy)acetamide** derivatives, it is important to consider potential side products or alternative structures. For instance, incomplete reaction could leave starting materials present in the final product. Additionally, other functional groups on the starting materials could potentially lead to side reactions, although the provided data strongly supports the formation of the desired products.

For unequivocal structure determination, especially for establishing stereochemistry or resolving ambiguities in complex derivatives, single-crystal X-ray diffraction is the gold standard. While not always feasible, obtaining a crystal structure provides precise bond lengths, bond angles, and conformational information that spectroscopic methods can only infer.[3][4]

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In conclusion, the combination of $^1$H NMR, mass spectrometry, and IR spectroscopy provides a robust and reliable means of validating the structure of **2-(4-Formylphenoxy)acetamide** derivatives. The data presented in this guide offers a comparative baseline for researchers working with this class of compounds, and the detailed protocols provide a foundation for reproducible synthesis and characterization.

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